

Hydrolysis of Methyl 2-hydroxy-5-nitrobenzoate to 2-hydroxy-5-nitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-hydroxy-5-nitrobenzoate

Cat. No.: B045954

[Get Quote](#)

Application Note: Hydrolysis of Methyl 2-hydroxy-5-nitrobenzoate

Abstract

This application note provides a detailed protocol for the hydrolysis of **methyl 2-hydroxy-5-nitrobenzoate** to its corresponding carboxylic acid, 2-hydroxy-5-nitrobenzoic acid. This transformation is a fundamental step in the synthesis of various pharmaceutical intermediates and other fine chemicals. The protocol described herein utilizes a base-catalyzed hydrolysis method, which is a common and effective procedure for the saponification of esters.^{[1][2]} This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Introduction

2-Hydroxy-5-nitrobenzoic acid is a valuable building block in organic synthesis, notably in the preparation of mesalamine, an anti-inflammatory agent. The hydrolysis of its methyl ester precursor, **methyl 2-hydroxy-5-nitrobenzoate**, is a key synthetic step. This process can be achieved through either acid or base-catalyzed methods.^[2] Base-catalyzed hydrolysis, or saponification, is often preferred due to its typically faster reaction rates and irreversible nature.^[2] This application note details a robust and reproducible protocol for this conversion using sodium hydroxide.

Reaction Scheme

Caption: Reaction scheme for the hydrolysis of **methyl 2-hydroxy-5-nitrobenzoate**.

Experimental Protocol

Materials:

- **Methyl 2-hydroxy-5-nitrobenzoate** ($C_8H_7NO_5$, MW: 197.14 g/mol)[\[3\]](#)[\[4\]](#)
- Sodium hydroxide (NaOH)
- Concentrated hydrochloric acid (HCl)
- Deionized water
- Round-bottomed flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Beakers
- Buchner funnel and filter paper
- pH paper or pH meter

Procedure:

- **Reaction Setup:** In a 250 mL round-bottomed flask equipped with a magnetic stir bar and a reflux condenser, dissolve 10.0 g (0.051 mol) of **methyl 2-hydroxy-5-nitrobenzoate** in 50 mL of water containing 4.1 g (0.102 mol) of sodium hydroxide.
- **Hydrolysis:** Heat the mixture to reflux with stirring. Continue heating for 1-2 hours, or until the reaction is complete. The disappearance of the oily ester layer indicates the completion of the saponification.[\[1\]](#)

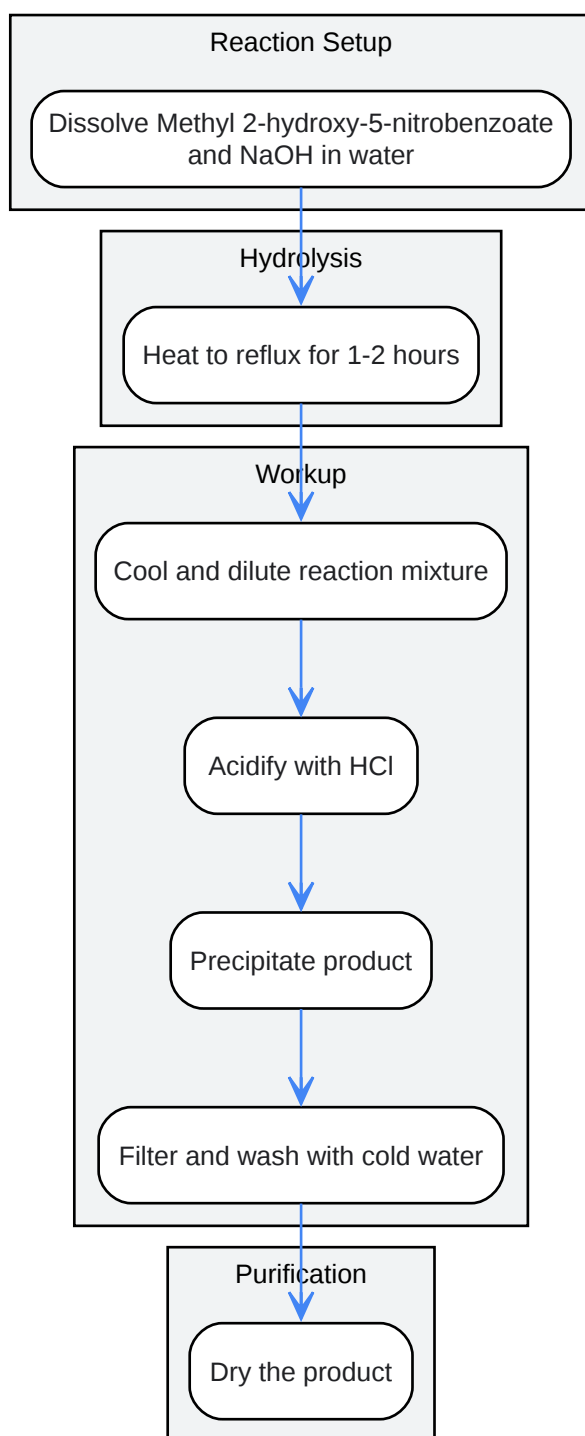
- **Cooling and Dilution:** After the reaction is complete, allow the mixture to cool to room temperature. Dilute the reaction mixture with an equal volume of water.
- **Acidification:** While stirring, slowly pour the cooled reaction mixture into a beaker containing a solution of 10 mL of concentrated hydrochloric acid in 50 mL of water. This should be done in a well-ventilated fume hood.[\[1\]](#)
- **Precipitation and Isolation:** The 2-hydroxy-5-nitrobenzoic acid will precipitate out of the solution as a solid. Cool the mixture in an ice bath to ensure complete precipitation.
- **Filtration and Washing:** Collect the solid product by vacuum filtration using a Buchner funnel. Wash the collected solid with cold deionized water to remove any inorganic impurities.
- **Drying:** Dry the purified 2-hydroxy-5-nitrobenzoic acid in a desiccator or a vacuum oven at a low temperature.

Data Presentation

Parameter	Starting Material	Product
Compound Name	Methyl 2-hydroxy-5-nitrobenzoate	2-hydroxy-5-nitrobenzoic acid
Molecular Formula	C ₈ H ₇ NO ₅	C ₇ H ₅ NO ₅
Molecular Weight	197.14 g/mol [3] [4]	183.12 g/mol [5]
Appearance	White to pale cream crystals or powder [6]	Off-white to yellowish solid
Melting Point	113-119 °C [6]	~220-225 °C (decomposes)
Solubility	Insoluble in water [7] [8]	Sparingly soluble in cold water

Reaction Parameter	Value
Reactant Moles	0.051 mol
NaOH Moles	0.102 mol
Theoretical Yield	9.34 g
Expected Yield	90-96% [1]

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the hydrolysis of **methyl 2-hydroxy-5-nitrobenzoate**.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Perform the reaction in a well-ventilated fume hood, especially during the acidification step, as it releases fumes.
- Sodium hydroxide and concentrated hydrochloric acid are corrosive. Handle with care and avoid contact with skin and eyes.
- Use caution when heating the reaction mixture.

Conclusion

The protocol described in this application note provides a straightforward and efficient method for the hydrolysis of **methyl 2-hydroxy-5-nitrobenzoate** to 2-hydroxy-5-nitrobenzoic acid. The high expected yield and simple workup procedure make this method suitable for both small-scale laboratory synthesis and larger-scale production. This foundational reaction is a critical step for professionals engaged in the development of pharmaceuticals and other specialized chemical products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. quora.com [quora.com]
- 3. scbt.com [scbt.com]
- 4. chemscene.com [chemscene.com]
- 5. 5-Hydroxy-2-nitrobenzoic acid synthesis - chemicalbook [chemicalbook.com]
- 6. Methyl 2-hydroxy-5-nitrobenzoate, 98% 250 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]

- 7. Methyl 2-hydroxy-5-nitrobenzoate, 98% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 8. Methyl 2-hydroxy-5-nitrobenzoate, 98% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [Hydrolysis of Methyl 2-hydroxy-5-nitrobenzoate to 2-hydroxy-5-nitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045954#hydrolysis-of-methyl-2-hydroxy-5-nitrobenzoate-to-2-hydroxy-5-nitrobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com